

Essential Safety and Logistical Information for Handling NU6300

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Compound of Interest

Compound Name: NU6300

Cat. No.: B609679

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols, operational guidelines, and disposal plans for the handling of **NU6300**, a covalent, irreversible, and ATP-competitive CDK2 inhibitor. The information herein is intended to supplement, not replace, your institution's standard safety procedures.

Chemical and Physical Properties

A summary of the key quantitative data for **NU6300** is provided in the table below for easy reference.

Property	Value	Source
CAS Number	2070015-09-5	MedKoo Biosciences
Molecular Formula	C ₂₀ H ₂₃ N ₅ O ₃ S	MedKoo Biosciences
Molecular Weight	413.50 g/mol	MedKoo Biosciences
IC ₅₀	0.16 µM (for CDK2)	MedchemExpress
Ki	6 nM	MedKoo Biosciences

Health and Safety Information

NU6300 is intended for research use only and is not for human or veterinary use.[1][2] While it may be shipped as a non-hazardous chemical, as a covalent inhibitor, it is prudent to handle it with care due to its potential for off-target reactivity. Covalent inhibitors, by their nature, form strong, lasting bonds with their targets, and potentially with other biological molecules.

Personal Protective Equipment (PPE):

Standard laboratory PPE is required at all times when handling **NU6300**. This includes:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile). Gloves should be inspected before use and changed frequently, especially if contaminated.
- Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: While generally not required for handling small quantities in a well-ventilated area, a respirator may be necessary if there is a risk of generating dust or aerosols.

First Aid Measures:

- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Operational and Disposal Plans

Storage and Handling:

- **Storage:** Store in a cool, dry, and dark place. For long-term storage (months to years), -20°C is recommended. For short-term storage (days to weeks), 0-4°C is acceptable.^[1]
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure. Avoid contact with skin, eyes, and clothing.

Spill and Disposal Procedures:

- **Spill:** In case of a spill, wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Clean the spill area thoroughly.
- **Disposal:** Dispose of waste **NU6300** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not allow it to enter drains or waterways.

Experimental Protocols

The following is a summarized experimental protocol for preparing a stock solution of **NU6300**, based on information from suppliers.

Preparation of Stock Solutions:

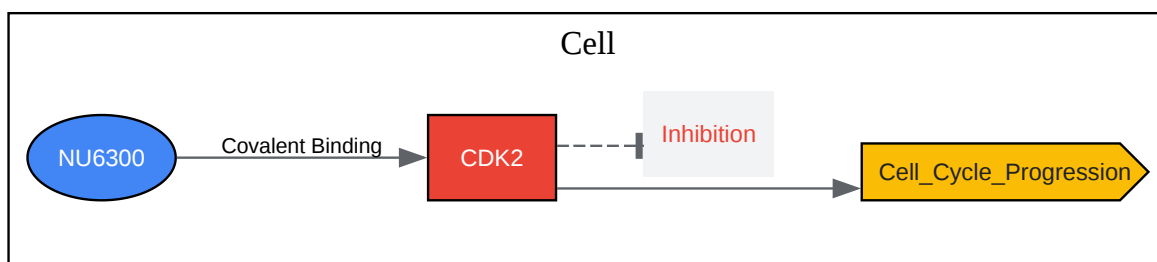
NU6300 is soluble in DMSO. To prepare a stock solution:

- Determine the desired concentration of your stock solution.
- Calculate the required mass of **NU6300** and the volume of DMSO.
- Carefully weigh the **NU6300** powder and add it to the appropriate volume of DMSO.
- Vortex or sonicate the solution to ensure it is fully dissolved.
- Store the stock solution at -20°C or -80°C for long-term stability.

For in vivo studies, a formulation of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline has been used.

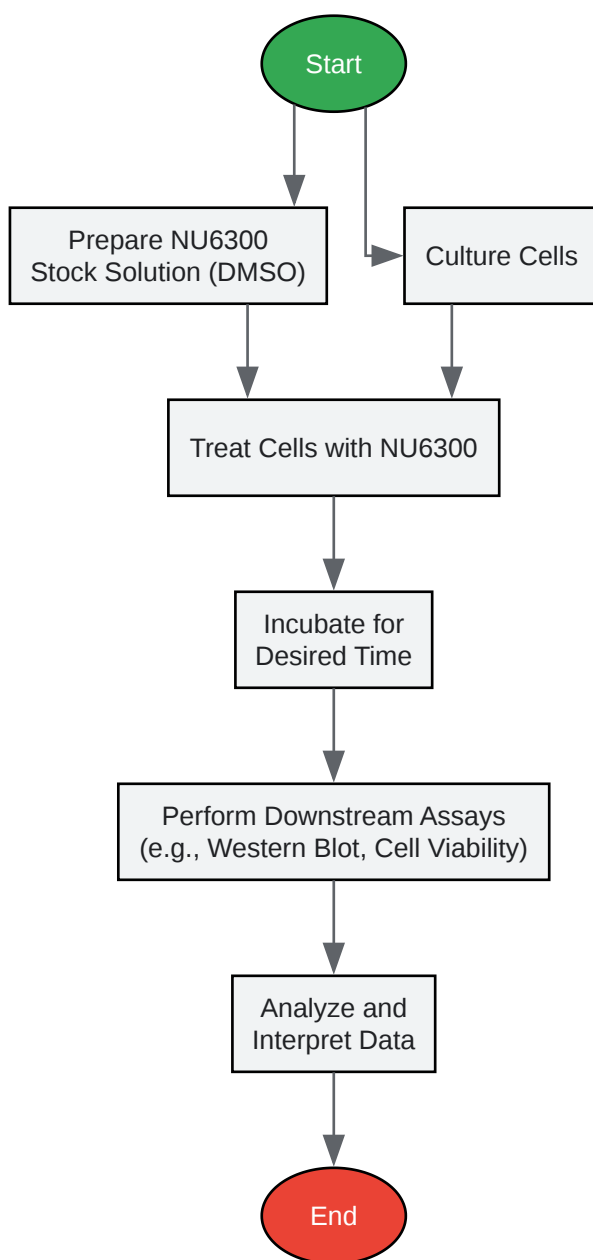
Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the mechanism of action of **NU6300** and a typical experimental workflow.



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Caption: Mechanism of action of **NU6300** as a covalent inhibitor of CDK2, leading to cell cycle arrest.



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Caption: A typical experimental workflow for studying the effects of **NU6300** on cultured cells.

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References

- 1. NU6300 | Antifungal | TargetMol [targetmol.com]
- 2. medkoo.com [medkoo.com]
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